

Decoding the Certificate of Analysis: A Technical Guide to Fludioxonil-13C3

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Compound of Interest

Compound Name: *Fludioxonil-13C3*

Cat. No.: *B1499940*

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for an isotopically labeled compound like **Fludioxonil-13C3** is a critical document. It provides the necessary assurance of the material's identity, purity, and isotopic enrichment, which are paramount for the accuracy and reliability of experimental results. This guide offers an in-depth explanation of a typical CoA for **Fludioxonil-13C3**, detailing the significance of the data presented and the analytical techniques employed.

Understanding the Core Data: A Summary

A Certificate of Analysis for **Fludioxonil-13C3** quantifies key quality attributes of the standard. The following tables summarize the kind of data typically presented, offering a clear comparison of expected specifications.

Table 1: Identity and General Information

| Parameter | Typical Specification | Significance |
|--------------------|---|---|
| Product Name | Fludioxonil-13C3 | Confirms the specific isotopically labeled analogue. |
| CAS Number | 1185003-07-9 | A unique identifier for the specific chemical substance. |
| Chemical Formula | C ₉ ¹³ C ₃ H ₇ F ₂ N ₂ O ₂ | Indicates the molecular composition, including the three ¹³ C atoms. |
| Molecular Weight | 251.16 g/mol | The mass of one mole of the substance, crucial for accurate dilutions. |
| Appearance | White to off-white solid | A qualitative check of the physical state and color. |
| Storage Conditions | +4°C | Recommended temperature to ensure stability of the compound. |

Table 2: Purity and Isotopic Enrichment

| Parameter | Typical Specification | Method | Significance |
|---------------------|----------------------------|------------------------|--|
| Chemical Purity | >95% | HPLC | Ensures that the majority of the material is the desired compound. |
| Isotopic Enrichment | ≥99 atom % ¹³ C | Mass Spectrometry | Confirms the high abundance of the ¹³ C isotope at the labeled positions. |
| Residual Solvents | Conforms to specification | GC-HS | Quantifies any remaining solvents from the synthesis process. |
| Water Content | <0.5% | Karl Fischer Titration | Determines the amount of water present, which can affect concentration. |

Experimental Protocols: The Methodologies Behind the Data

The data presented in a CoA is generated through rigorous analytical testing. Below are detailed methodologies for the key experiments typically cited.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for assessing the chemical purity of **Fludioxonil-¹³C3**.

- Principle: The method separates components of a mixture based on their differential partitioning between a stationary phase (the column) and a mobile phase (a solvent or solvent mixture).

- Instrumentation: A standard HPLC system consists of a solvent reservoir, a pump, an injector, a chromatographic column (e.g., C18), a detector (e.g., UV-Vis or Diode Array), and a data acquisition system.
- Procedure:
 - A precisely weighed sample of **Fludioxonil-13C3** is dissolved in a suitable solvent, such as acetonitrile, to a known concentration.
 - A small volume of the sample solution is injected into the HPLC system.
 - The mobile phase, often a gradient of water and acetonitrile, carries the sample through the column.
 - **Fludioxonil-13C3** and any impurities are separated based on their affinity for the stationary phase.
 - The detector measures the absorbance of the eluting components at a specific wavelength (e.g., 270 nm).
 - The purity is calculated by comparing the area of the main peak (**Fludioxonil-13C3**) to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Isotopic Enrichment

Mass Spectrometry is the definitive technique for confirming the isotopic enrichment of **Fludioxonil-13C3**.

- Principle: This technique measures the mass-to-charge ratio (m/z) of ions. The presence of ^{13}C atoms results in a predictable mass shift compared to the unlabeled analogue.
- Instrumentation: A mass spectrometer, often coupled with a chromatographic inlet like LC or GC (LC-MS/MS or GC-MS), is used.
- Procedure:
 - The sample is introduced into the ion source of the mass spectrometer, where it is ionized.

- The resulting ions are accelerated and separated based on their m/z ratio in a mass analyzer.
- The detector measures the abundance of each ion.
- The isotopic enrichment is determined by comparing the intensity of the ion peak corresponding to **Fludioxonil-13C3** (with three ^{13}C atoms) to the intensity of the peak for the unlabeled Fludioxonil and any partially labeled species.

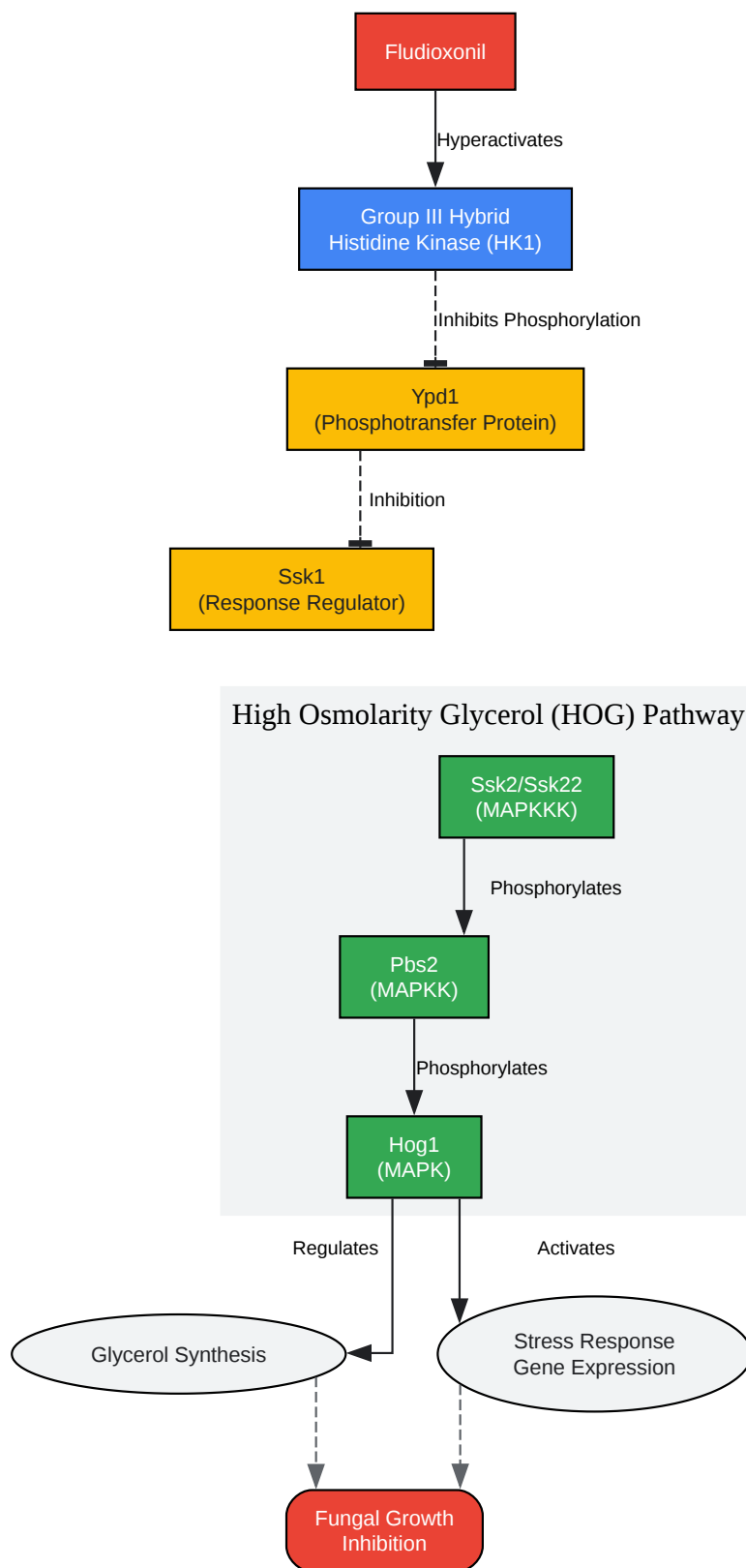
QuEChERS Method for Sample Preparation

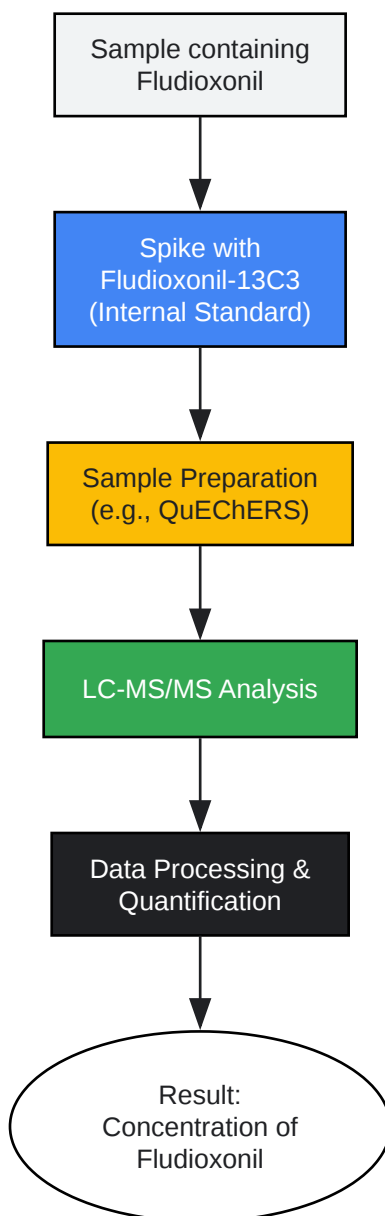
For the analysis of Fludioxonil in complex matrices like food or environmental samples, the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a common sample preparation technique.^[1]

- Principle: This is a streamlined extraction and cleanup method that removes a significant portion of matrix interferences before instrumental analysis.
- Procedure:
 - A homogenized sample is weighed into a centrifuge tube.
 - Acetonitrile is added, and the sample is shaken vigorously.
 - A salt mixture (e.g., magnesium sulfate, sodium chloride) is added to induce liquid-liquid partitioning and remove water.
 - The tube is centrifuged, and the upper acetonitrile layer, containing the analyte, is collected.
 - For further cleanup, a portion of the extract is mixed with a dispersive solid-phase extraction (d-SPE) sorbent and centrifuged.
 - The final extract is then ready for analysis by LC-MS/MS or GC-MS.^{[1][2]}

Visualizing the Science: Diagrams and Workflows

To further elucidate the context and application of **Fludioxonil-13C3**, the following diagrams illustrate its mode of action and a typical analytical workflow.





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